

Potassium Sulfamate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Potassium sulfamate*

Cat. No.: *B081758*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **potassium sulfamate**, a compound of interest in various scientific and industrial applications. This document outlines its fundamental chemical and physical properties, details its synthesis and characterization, and explores its current and potential applications, particularly those relevant to the fields of research and drug development.

Core Chemical and Physical Properties

Potassium sulfamate (KSO_3NH_2) is the potassium salt of sulfamic acid. It is an inorganic compound that presents as a white, crystalline solid under standard conditions.^{[1][2][3]} It is known for its high solubility in water and its hygroscopic nature, meaning it readily absorbs moisture from the air.^{[1][3]}

Property	Value	Reference
Molecular Formula	$\text{H}_2\text{KNO}_3\text{S}$	[1] [4] [5]
Molecular Weight	135.18 g/mol	[2] [3] [4] [6]
CAS Number	13823-50-2	[1] [2] [3] [4] [7]
Appearance	White crystalline solid	[1] [2] [3]
Solubility	Soluble in water	[1] [2] [3]

Synthesis and Experimental Protocols

The synthesis of **potassium sulfamate** is typically achieved through the neutralization of sulfamic acid with a potassium base, such as potassium hydroxide or potassium carbonate.

Experimental Protocol: Synthesis of Potassium Sulfamate

Materials:

- Sulfamic acid ($\text{H}_3\text{NO}_3\text{S}$)
- Potassium hydroxide (KOH)
- Deionized water
- Ethanol
- Magnetic stirrer and stir bar
- pH meter or pH indicator strips
- Crystallization dish
- Vacuum filtration apparatus

Procedure:

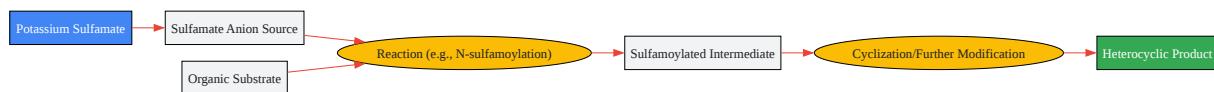
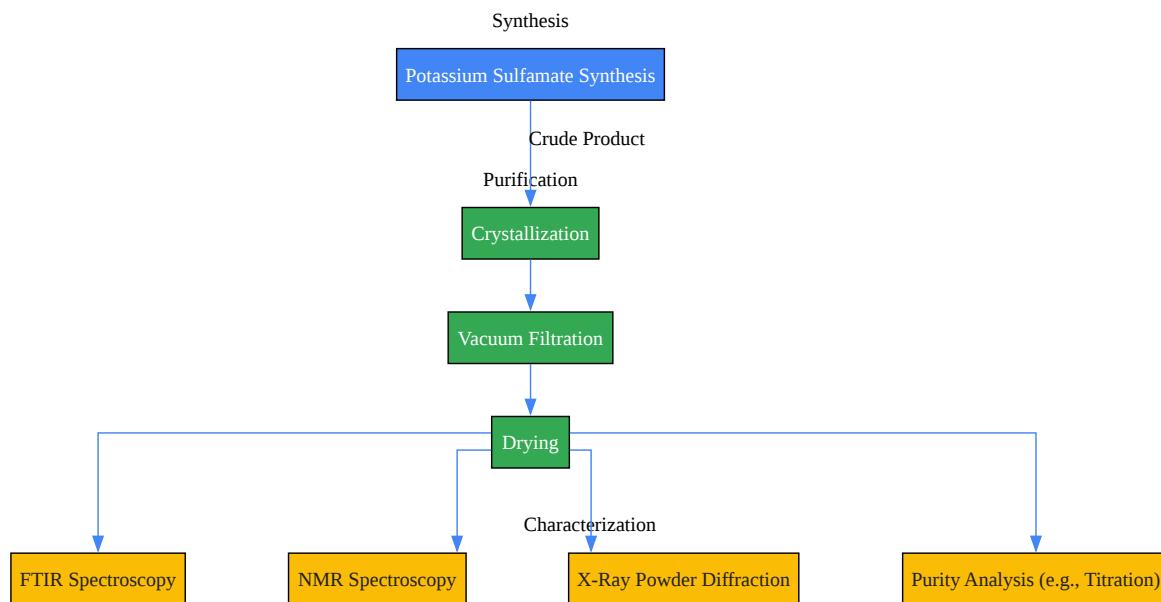
- Dissolution: Dissolve a known molar quantity of sulfamic acid in deionized water in a beaker with continuous stirring.
- Neutralization: Slowly add a stoichiometric amount of potassium hydroxide solution to the sulfamic acid solution. Monitor the pH of the mixture. The reaction is complete when a neutral pH (approximately 7.0) is achieved. The reaction is as follows: $\text{H}_3\text{NO}_3\text{S} + \text{KOH} \rightarrow \text{KSO}_3\text{NH}_2 + \text{H}_2\text{O}$
- Concentration and Crystallization: Gently heat the resulting solution to evaporate some of the water and concentrate the **potassium sulfamate** solution. Allow the concentrated

solution to cool slowly to room temperature, followed by further cooling in an ice bath to promote crystallization.

- Isolation and Washing: Collect the precipitated crystals by vacuum filtration. Wash the crystals with a small amount of cold ethanol to remove any remaining impurities.
- Drying: Dry the purified **potassium sulfamate** crystals in a desiccator or a vacuum oven at a low temperature.

Characterization Workflow

A typical workflow for the characterization of synthesized **potassium sulfamate** is illustrated below. This process ensures the identity and purity of the final product.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 13823-50-2: Potassium sulfamate | CymitQuimica [cymitquimica.com]
- 2. Cas 13823-50-2, POTASSIUM SULFAMATE | lookchem [lookchem.com]
- 3. tianzichem.com [tianzichem.com]
- 4. scbt.com [scbt.com]
- 5. Sulfamic acid, monopotassium salt | H₂KNO₃S | CID 23687442 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Potassium Sulfamate | 13823-50-2 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 7. spectrumchemical.com [spectrumchemical.com]
- To cite this document: BenchChem. [Potassium Sulfamate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081758#potassium-sulfamate-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com